

2-Chloro-4-fluorophenylacetonitrile material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-4-fluorophenylacetonitrile

Cat. No.: B1362056

[Get Quote](#)

An In-depth Technical Guide to the Material Safety of **2-Chloro-4-fluorophenylacetonitrile**

This document provides a comprehensive overview of the material safety data for **2-Chloro-4-fluorophenylacetonitrile**, tailored for researchers, scientists, and professionals in drug development. It consolidates critical safety information, physical and chemical properties, and handling protocols to ensure safe laboratory practices.

Chemical Identification

2-Chloro-4-fluorophenylacetonitrile is an organic compound used as an intermediate in various organic synthesis processes, including the development of pharmaceuticals and pesticides.^[1] Accurate identification is crucial for safety and regulatory compliance.

Identifier	Value
CAS Number	75279-56-0[2][3][4][5]
Molecular Formula	C8H5ClFN[2][4][5][6]
Molecular Weight	169.58 g/mol [2][4][6]
IUPAC Name	2-(2-chloro-4-fluorophenyl)acetonitrile[4][5]
Synonyms	2-chloro-4-fluorobenzyl cyanide, (2-Chloro-4-fluorophenyl)acetonitrile[2][4]
InChI Key	GSMCLMKFBLWRP-UHFFFAOYSA-N[4][5]
UN Number	3276[2], 3439[4]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling, storage, and use in experimental settings.

Property	Value
Appearance	White to cream or yellow-like crystals/powder[2][5]
Melting Point	67-69 °C[2][4]
Boiling Point	253.2 ± 25.0 °C (Predicted)[2]
Flash Point	112.3 °C[2] / 108 °C[7]
Density	1.3099 (estimate)[2]
Vapor Pressure	0.0112 mmHg at 25°C[2]
Solubility	Insoluble in water[7], soluble in organic solvents like ethanol and acetone.[1]
Refractive Index	1.528[2]

Hazard Identification and Classification

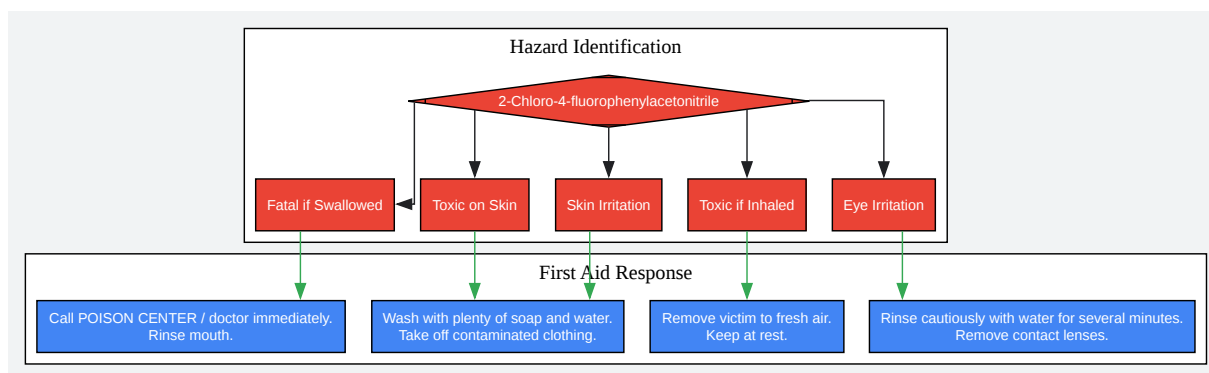
This chemical is classified as hazardous and toxic.^[2]^[3] Exposure can lead to serious health effects. The following table summarizes its hazard classifications.

Hazard Class	Category
Acute Oral Toxicity	Category 4 ^[7]
Acute Dermal Toxicity	Category 4 ^[7]
Acute Inhalation Toxicity	Category 4 ^[7]
Skin Corrosion/Irritation	Category 2 ^[7]
Serious Eye Damage/Eye Irritation	Category 2 ^[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system) ^[7] ^[8]

Hazard Statements:

- H300: Fatal if swallowed.^[3]
- H311: Toxic in contact with skin.^[3]
- H331: Toxic if inhaled.^[3]
- H315: Causes skin irritation.^[3]^[7]
- H319: Causes serious eye irritation.^[3]^[7]
- R20/21/22: Harmful by inhalation, in contact with skin and if swallowed.^[1]^[2]
- R36/37/38: Irritating to eyes, respiratory system and skin.^[1]^[2]

The diagram below illustrates the general hazard identification and initial response workflow.



[Click to download full resolution via product page](#)

Hazard Identification and First Aid Response Workflow.

Experimental and Safety Protocols

While specific toxicological experimental protocols are not detailed in the provided documentation, established procedures for handling, first aid, and accidental release are critical for laboratory safety.

First-Aid Measures Protocol

- General Advice: If you feel unwell, seek medical advice and show the safety data sheet to the doctor in attendance.
- Ingestion: If swallowed, call a poison control center or doctor immediately.[7][8] Rinse mouth with water.[8]
- Inhalation: If inhaled, move the person into fresh air.[7][8] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- Skin Contact: In case of skin contact, wash off immediately with plenty of soap and water for at least 15 minutes.[7][8] Remove contaminated clothing and shoes.[7]
- Eye Contact: In case of eye contact, rinse cautiously and thoroughly with plenty of water for at least 15 minutes and consult a physician.[7][8] Remove contact lenses if present and easy to do.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[7\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated by thermal decomposition.[\[7\]](#) These can include carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and gaseous hydrogen fluoride (HF).[\[7\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

Accidental Release Measures Protocol

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing vapors, mist, or gas and prevent contact with skin and eyes.[\[9\]](#)[\[10\]](#) Use personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[11\]](#)
- Containment and Cleanup:
 - Soak up with inert absorbent material such as sand, silica gel, or universal binder.[\[7\]](#)[\[9\]](#)
 - Collect the material into suitable, closed containers for disposal.[\[7\]](#)[\[9\]](#)
 - After cleanup, wash the area and decontaminate all protective equipment.[\[10\]](#)

Handling and Storage

Proper handling and storage are essential to minimize exposure risk.

Handling

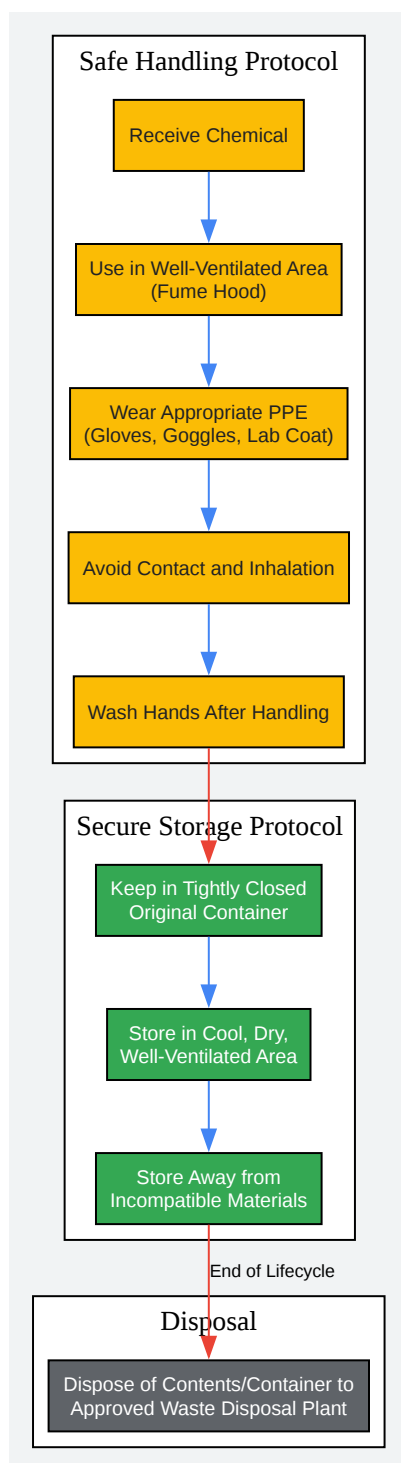
- Use only in a well-ventilated area or under a chemical fume hood.[\[9\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)[\[7\]](#)

- Avoid contact with skin, eyes, and clothing.^{[7][8]} Do not breathe dust or vapors.^{[7][8]}
- Wash hands thoroughly after handling.^[7] Do not eat, drink, or smoke in the work area.^{[7][9]}

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[7][8][9]}
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
^{[7][8]}
- Store in the original container and check regularly for leaks.^[9]

The following diagram outlines the recommended workflow for safe handling and storage.



[Click to download full resolution via product page](#)

Recommended Workflow for Chemical Handling and Storage.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are necessary to protect laboratory personnel.

- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be close to the workstation.[7][8]
- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][8]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7][8]

Transport Information

- UN Number: 3276 or 3439[2][4][9]
- Proper Shipping Name: NITRILES, LIQUID, TOXIC, N.O.S. or TOXIC SOLID, ORGANIC, N.O.S.[9]
- Hazard Class: 6.1[2][9]
- Packing Group: III[2][9]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. chembk.com [chembk.com]
- 3. chemical-label.com [chemical-label.com]
- 4. 2-Chloro-4-fluorophenylacetonitrile, 97% | Fisher Scientific [fishersci.ca]

- 5. 2-Chloro-4-fluorophenylacetonitrile, 97% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. scbt.com [scbt.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [2-Chloro-4-fluorophenylacetonitrile material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1362056#2-chloro-4-fluorophenylacetonitrile-material-safety-data-sheet-msds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com